

Application Notes and Protocols: Factice as a Plasticizer in Nitrile Rubber (NBR) Compounds

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Compound of Interest

Compound Name: *Factice*

Cat. No.: *B1173319*

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Introduction

Factice, a vulcanized vegetable oil, serves as a functional processing aid and plasticizer in nitrile rubber (NBR) compounds. Historically used as a rubber substitute, modern applications of **factice** leverage its ability to improve the processing characteristics and final properties of NBR vulcanizates.^{[1][2]} This document provides detailed application notes on the use of **factice** in NBR, including its effects on material properties, and protocols for experimental evaluation.

Factice is produced by cross-linking vegetable oils, such as rapeseed or castor oil, with sulfur or other cross-linking agents.^[1] The resulting product is a rubber-like material that can be compounded with NBR to enhance dimensional stability, reduce processing temperatures, and improve filler dispersion.^{[2][3]} Different types of **factice** are available, with brown sulfur **factice** being commonly used in NBR applications.^[4]

Effects of Factice on NBR Compound Properties

The incorporation of **factice** into NBR compounds can lead to a range of beneficial effects on both the processing and the final physical properties of the vulcanizate.

Processing Properties

The addition of **factice** as a processing aid offers several advantages during the mixing and shaping of NBR compounds:

- **Reduced Mixing Temperature and Time:** **Factice** can lower the internal temperature of the rubber compound during mixing, which helps to prevent scorching and can reduce energy consumption.[\[2\]](#)[\[3\]](#)
- **Improved Filler Dispersion:** It aids in the homogeneous distribution of fillers, such as carbon black, within the rubber matrix.[\[2\]](#)
- **Enhanced Dimensional Stability:** **Factice** significantly improves the dimensional accuracy of extruded and molded products by reducing die swell and shrinkage.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- **Improved Flow Properties:** It can enhance the flow of the compound, leading to better mold filling and reduced processing defects.[\[3\]](#)

Physical and Mechanical Properties

While primarily a processing aid, **factice** can also influence the mechanical properties of the final NBR vulcanizate. The extent of these effects depends on the type and loading level of the **factice** used.

- **Hardness:** **Factice** generally acts as a softener, leading to a decrease in the Shore A hardness of the NBR vulcanizate.[\[5\]](#)
- **Tensile Strength and Elongation:** The effect on tensile strength and elongation at break can vary. In some cases, the improved dispersion of reinforcing fillers can help maintain or slightly improve these properties.
- **Compression Set:** Certain types of **factice** are formulated to have a low influence on compression set, which is a critical property for sealing applications.[\[4\]](#)
- **Swelling Resistance:** Castor oil-based **factice** is noted for its ability to optimize the swelling resistance of NBR in oils and solvents.[\[4\]](#)
- **Surface Finish:** The use of **factice** can result in a smoother, more velvety surface finish on the final rubber product.[\[3\]](#)

Quantitative Data on the Effects of Factice in NBR

The following tables summarize the typical quantitative effects of incorporating brown sulfur **factice** into a standard NBR compound. The data presented here is illustrative and based on general trends observed with plasticizers in NBR. Actual results will vary depending on the specific formulation, type of **factice**, and processing conditions.

Table 1: Typical NBR Formulation with and without Factice

Ingredient	Control Compound (phr)	NBR with Factice (phr)
NBR (33% ACN)	100	100
Carbon Black (N550)	50	50
Zinc Oxide	5	5
Stearic Acid	1	1
Antioxidant	1.5	1.5
Sulfur	1.5	1.5
Accelerator (TBBS)	1	1
Brown Sulfur Factice	0	15

Table 2: Comparison of Physical and Mechanical Properties

Property	Standard	Control Compound	NBR with 15 phr Factice
Cure Characteristics (at 160°C)	ASTM D5289		
Minimum Torque (ML), dNm	1.5	1.2	
Maximum Torque (MH), dNm	12.0	11.0	
Scorch Time (ts2), min	3.5	3.8	
Optimum Cure Time (t90), min	12.0	11.5	
Mechanical Properties (Unaged)			
Hardness, Shore A	ASTM D2240	70	65
Tensile Strength, MPa	ASTM D412	18.0	17.0
Elongation at Break, %	ASTM D412	450	480
Compression Set	ASTM D395, Method B (22h @ 100°C)		
Compression Set, %	25	28	
Fluid Resistance (70h @ 100°C in ASTM Oil No. 3)	ASTM D471		
Volume Change, %	+25	+22	
Hardness Change, points	-10	-8	

Experimental Protocols

The following are detailed protocols for the evaluation of **factice** in NBR compounds.

Compounding Protocol

- **Mastication:** Masticate the NBR on a two-roll mill at a temperature of 50-60°C for 2-3 minutes.
- **Addition of **Factice** and Activators:** Add the **factice**, zinc oxide, and stearic acid to the NBR and mix until fully incorporated.
- **Addition of Filler:** Add the carbon black in increments, ensuring complete dispersion after each addition.
- **Addition of Antioxidant:** Add the antioxidant and mix thoroughly.
- **Addition of Curatives:** Add the sulfur and accelerator at a lower mill temperature (around 40°C) to prevent scorching. Mix until a homogeneous compound is achieved.
- **Sheeting:** Sheet out the compound to the desired thickness and allow it to mature for at least 24 hours at room temperature before vulcanization.

Vulcanization Protocol

- **Molding:** Place the uncured NBR compound into a pre-heated mold in a compression molding press.
- **Curing:** Cure the compound at a temperature of 160°C for the optimum cure time (t_{90}) determined by rheometry. Apply a pressure of approximately 10 MPa.
- **Cooling and Demolding:** After the curing cycle is complete, cool the mold under pressure before demolding the vulcanized rubber sheet.

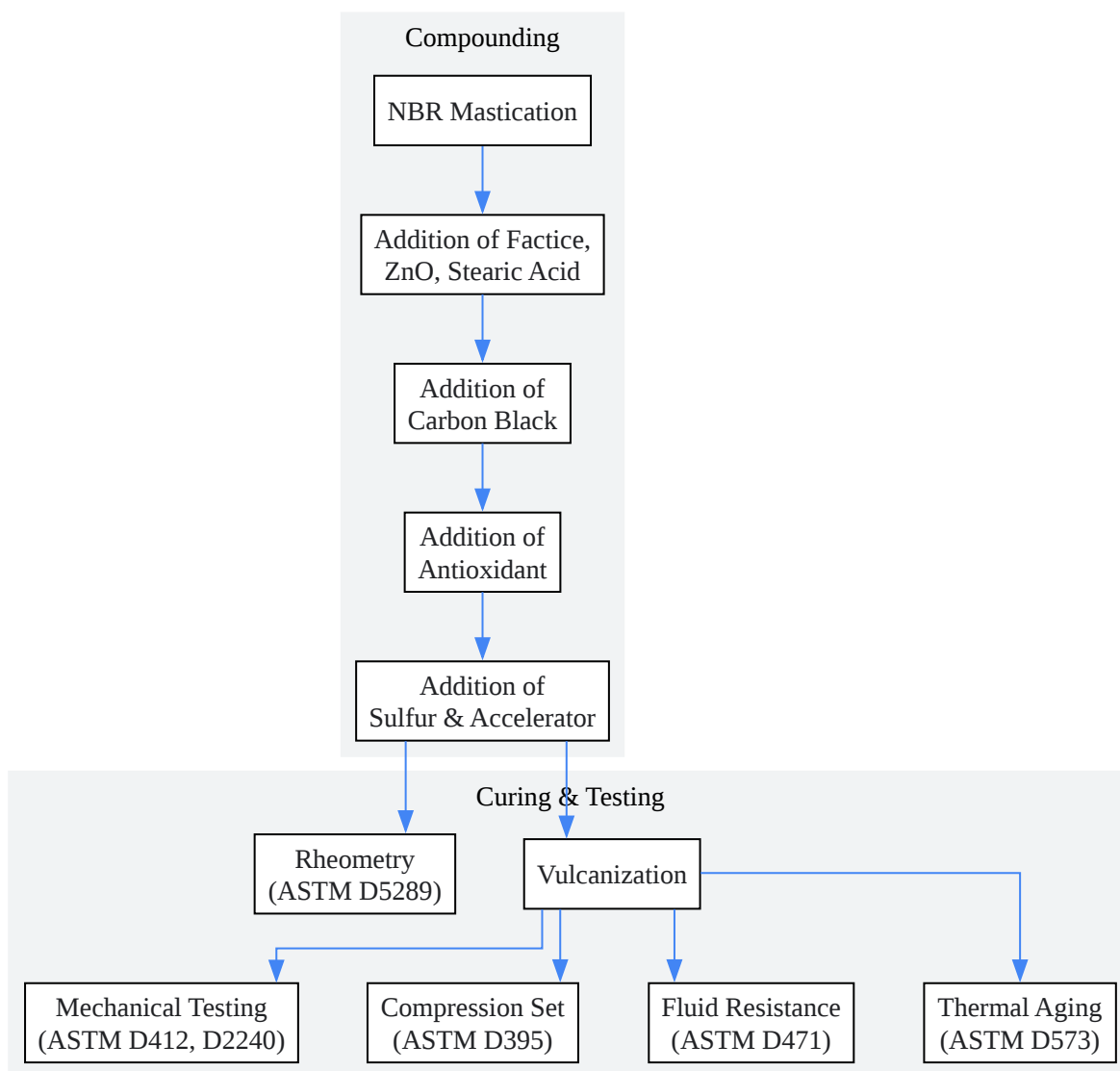
Testing Protocols

- **Cure Characteristics:** Determine the cure characteristics of the NBR compounds using a Moving Die Rheometer (MDR) according to ASTM D5289.

- **Mechanical Properties:** Measure the tensile strength, elongation at break, and hardness of the vulcanized samples according to ASTM D412 and ASTM D2240, respectively.
- **Compression Set:** Evaluate the compression set of the vulcanizates under constant deflection in air using ASTM D395, Method B.
- **Fluid Resistance:** Test the resistance of the vulcanized rubber to swelling in ASTM Oil No. 3 according to the procedures outlined in ASTM D471.
- **Thermal Aging:** Perform thermal aging tests in a hot air oven as per ASTM D573 to evaluate the retention of mechanical properties after exposure to elevated temperatures.

Visualizations

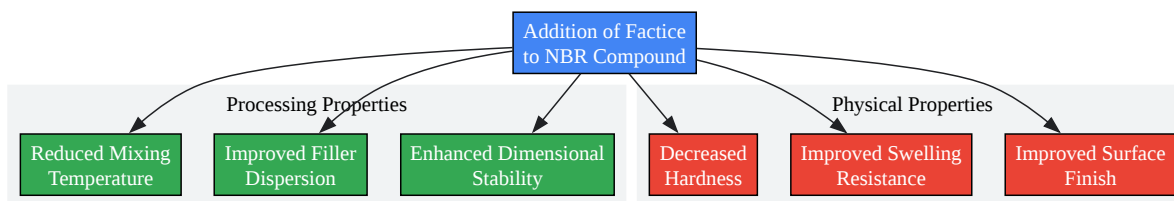
Experimental Workflow for Evaluating Factice in NBR



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Caption: Experimental workflow for compounding and testing NBR with **factice**.

Influence of Factice on NBR Properties



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Caption: Logical relationships of **factice**'s influence on NBR properties.

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